

In-Depth Technical Guide: Physicochemical Properties of N-Boc-1-amino-1-cyclopentanemethanol

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Compound of Interest

Compound Name: *N*-Boc-1-amino-1-cyclopentanemethanol

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Introduction

N-Boc-1-amino-1-cyclopentanemethanol, also known as tert-butyl (1-(hydroxymethyl)cyclopentyl)carbamate, is a carbamate-protected amino alcohol. The presence of the tert-butyloxycarbonyl (Boc) protecting group makes it a valuable building block in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and medicinal chemistry applications. The Boc group provides stability under various reaction conditions and can be readily removed under mild acidic conditions, allowing for the selective unmasking of the amino functionality for further chemical transformations. This guide provides a comprehensive overview of its known physicochemical properties, drawing from available data.

Physicochemical Properties

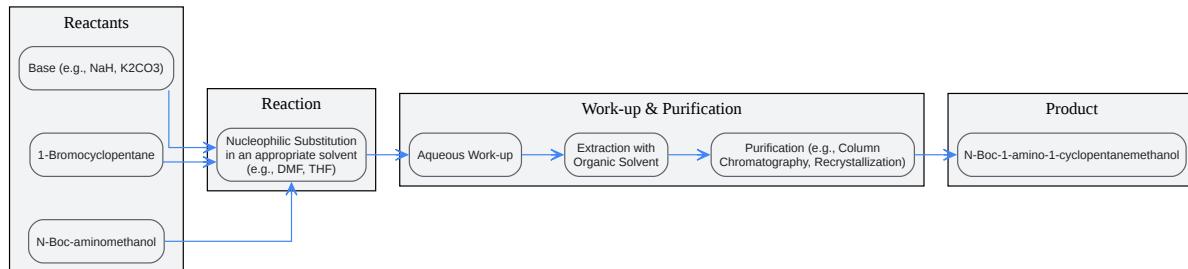
The fundamental physicochemical properties of **N-Boc-1-amino-1-cyclopentanemethanol** are summarized in the table below. These properties are crucial for its handling, characterization, and application in synthetic protocols.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₁ NO ₃	[1]
Molecular Weight	215.29 g/mol	[1]
Melting Point	108-112 °C	
Boiling Point (Predicted)	329.5 ± 11.0 °C at 760 mmHg	
Density (Predicted)	1.07 ± 0.1 g/cm ³	
Solubility	Insoluble in water; Soluble in common organic solvents such as dimethylformamide and dichloromethane.	
Physical Appearance	Not explicitly stated, but related compounds are often white to off-white solids.	
CAS Number	168540-07-6	[2]

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **N-Boc-1-amino-1-cyclopentanemethanol** is not readily available in the surveyed literature, a general synthetic approach has been described. The common method involves the reaction of N-Boc-aminomethanol with 1-bromocyclopentane.[\[1\]](#) This reaction is a nucleophilic substitution where the amino group of N-Boc-aminomethanol, after deprotonation by a suitable base, attacks the electrophilic carbon of 1-bromocyclopentane.

A general workflow for this type of synthesis can be conceptualized as follows:



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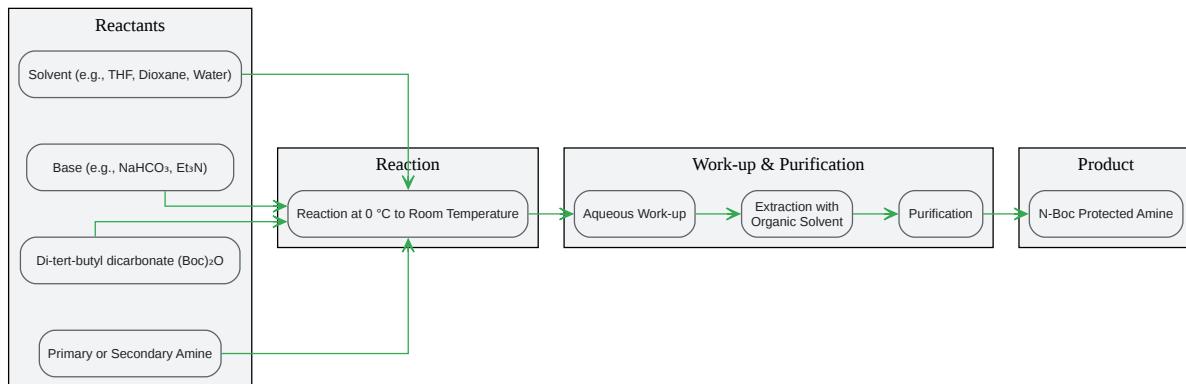
A conceptual workflow for the synthesis of **N-Boc-1-amino-1-cyclopentanemethanol**.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **N-Boc-1-amino-1-cyclopentanemethanol** are not available in the public domain based on the conducted search. However, general procedures for Boc protection of amines and the synthesis of related carbamates can be adapted by skilled chemists.

General Procedure for Boc Protection of an Amine:

A common method for the introduction of a Boc group involves the reaction of the amine with di-tert-butyl dicarbonate (Boc₂O) in the presence of a base.



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References

- 1. Buy N-Boc-1-amino-1-cyclopentanemethanol | 174889-22-6 [smolecule.com]
- 2. beilstein-journals.org [beilstein-journals.org]
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